

# Application Notes and Protocols: Purifying 4-Bromophenol via Vacuum Distillation

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## Compound of Interest

Compound Name: 4-Bromophenol

Cat. No.: B116583

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This document provides a comprehensive guide to the purification of **4-Bromophenol** using vacuum distillation. This technique is essential for obtaining high-purity **4-Bromophenol**, a critical intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.<sup>[1]</sup> By lowering the boiling point, vacuum distillation prevents the thermal decomposition that can occur at atmospheric pressure, ensuring a higher quality final product.

## Key Data and Physical Properties

A thorough understanding of **4-Bromophenol**'s physical properties is crucial for a successful purification. The following table summarizes its key characteristics.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrO[1][2]
Molecular Weight	173.01 g/mol [1]
Appearance	White to off-white crystalline solid with a phenolic odor[1][3]
Melting Point	61-67 °C[1][2]
Boiling Point (atm)	235-238 °C[1][2][3]
Boiling Point (vac)	145-150 °C at 25-30 mmHg[4]
Solubility	Slightly soluble in water; soluble in ethanol, ether, and chloroform[1]
Density	Approximately 1.84 g/cm <sup>3</sup> [3][5]

## Safety Precautions

**4-Bromophenol** is a hazardous substance and must be handled with appropriate safety measures in a well-ventilated fume hood.

- Hazards: Harmful if swallowed, in contact with skin, or if inhaled.[6] Causes skin and eye irritation.[7][8]
- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, chemical-resistant gloves, and a lab coat.[7]
- Handling: Avoid creating dust. Wash hands thoroughly after handling.[7]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[7][8]
- First Aid: In case of contact with eyes or skin, flush with plenty of water for at least 15 minutes and seek medical attention.[7] If ingested, do not induce vomiting and seek immediate medical attention.[7]

# Experimental Protocol: Vacuum Distillation of 4-Bromophenol

This protocol details the step-by-step procedure for the purification of **4-Bromophenol** using vacuum distillation.

Materials:

- Crude **4-Bromophenol**
- Round-bottom flask
- Claisen adapter
- Short path distillation head with condenser and vacuum connection
- Thermometer and adapter
- Receiving flasks
- Heating mantle with a magnetic stirrer
- Magnetic stir bar
- Vacuum pump (with a vacuum trap)
- Manometer
- Glass wool or aluminum foil for insulation
- Grease for glass joints
- Thick-walled vacuum tubing

Procedure:

- Apparatus Assembly:

- Inspect all glassware for cracks or defects before assembly.
- Place a magnetic stir bar in the round-bottom flask.
- Add the crude **4-Bromophenol** to the flask, filling it to no more than half its volume.
- Grease all ground-glass joints to ensure a tight seal.[\[9\]](#)
- Assemble the distillation apparatus as shown in the workflow diagram below. A Claisen adapter is recommended to prevent bumping.[\[9\]](#)
- Ensure the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
- Connect the vacuum source to the distillation apparatus via a vacuum trap.[\[9\]](#)
- Distillation Process:
  - Turn on the magnetic stirrer to ensure smooth boiling. Boiling stones are not effective under vacuum.[\[9\]](#)
  - Start the vacuum pump and allow the pressure in the system to stabilize. Monitor the pressure using a manometer. Aim for a pressure between 25-30 mmHg for a boiling point of 145-150 °C.[\[4\]](#)
  - Once the desired pressure is reached and stable, begin to gently heat the distillation flask using the heating mantle.
  - Observe the mixture for signs of boiling. As the temperature rises, a forerun of any lower-boiling impurities may be collected in the first receiving flask.
  - The pure **4-Bromophenol** will begin to distill when the vapor temperature reaches the expected boiling point at the recorded pressure. Collect this main fraction in a clean receiving flask. The pure product will solidify in the receiving flask upon cooling.
  - Monitor the temperature and pressure throughout the distillation. A stable temperature during the collection of the main fraction indicates a pure compound.

- Stop the distillation when only a small amount of residue remains in the distillation flask or when the temperature begins to drop.
- Shutdown and Product Recovery:
  - Turn off the heating mantle and allow the apparatus to cool.
  - Carefully and slowly vent the system to atmospheric pressure.
  - Turn off the vacuum pump.
  - Disassemble the apparatus and collect the purified **4-Bromophenol** from the receiving flask.
  - Determine the yield and characterize the purified product by appropriate analytical methods (e.g., melting point, NMR spectroscopy).

## Visualized Workflow

The following diagram illustrates the logical workflow of the vacuum distillation procedure.



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Caption: Workflow for the purification of **4-Bromophenol** by vacuum distillation.

This detailed protocol and the accompanying information will aid researchers in safely and effectively purifying **4-Bromophenol** for their specific applications.

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- To cite this document: BenchChem. [Application Notes and Protocols: Purifying 4-Bromophenol via Vacuum Distillation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116583#vacuum-distillation-procedure-for-purifying-4-bromophenol]

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